

Rilopirox: A Technical Guide to its Chemical Structure and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Rilopirox is a synthetic hydroxypyridone antifungal agent known for its broad-spectrum activity. This technical guide provides a comprehensive overview of the chemical structure and synthesis of **Rilopirox**, catering to professionals in pharmaceutical research and development. The document details the structural attributes of the molecule, outlines a plausible synthesis pathway, and presents relevant physicochemical data. The synthesis section includes a proposed experimental protocol, while quantitative data is summarized for clarity. Visual diagrams generated using Graphviz are provided to illustrate the chemical structure and the synthetic route, adhering to specified formatting for enhanced readability and technical accuracy.

Chemical Structure

Rilopirox, with the CAS number 104153-37-9, is chemically designated as 6-[[4-(4-chlorophenoxy)phenoxy]methyl]-1-hydroxy-4-methylpyridin-2-one.[1] Its molecular formula is C₁₉H₁₆ClNO₄, and it has a molecular weight of 357.79 g/mol . The structure is characterized by a central 1-hydroxy-4-methyl-2-pyridone core, which is substituted at the 6-position with a phenoxymethyl group, itself further substituted with a 4-chlorophenoxy moiety. This intricate arrangement of aromatic rings and the hydroxypyridone scaffold is crucial for its antifungal activity.



Below is a two-dimensional representation of the **Rilopirox** chemical structure.

Caption: 2D Chemical Structure of Rilopirox.

Physicochemical Properties

A summary of the key physicochemical properties of **Rilopirox** is presented in the table below.

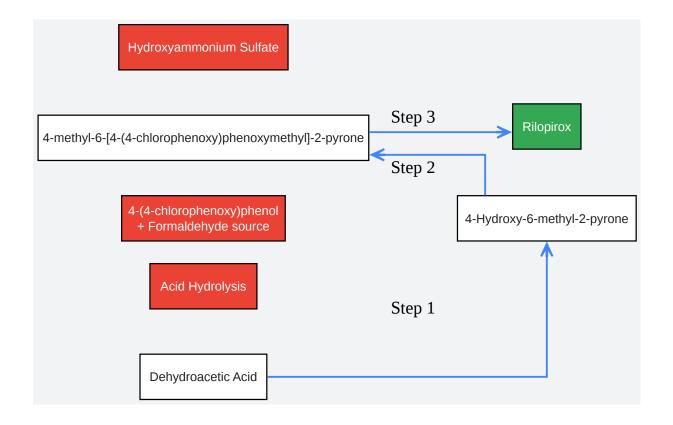
Property	Value	Reference
Molecular Formula	C19H16CINO4	[1]
Molecular Weight	357.79 g/mol	
CAS Number	104153-37-9	[1]
Boiling Point	532.2 °C at 760 mmHg	[1]
Flash Point	275.7 °C	[1]
Density	1.347 g/cm ³	[1]
LogP	4.41870	[1]
Purity	95-99% (typical)	[1]

Synthesis Pathway

The synthesis of **Rilopirox** can be conceptualized as a multi-step process, culminating in the formation of the hydroxypyridone ring system. A plausible synthetic route involves the initial preparation of a substituted 2-pyrone intermediate, which is then converted to the final **Rilopirox** molecule.

A proposed pathway is outlined below:





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Caption: Proposed Synthesis Pathway for **Rilopirox**.

Experimental Protocols (Proposed)

While a definitive, detailed experimental protocol for the synthesis of **Rilopirox** is not readily available in the public domain, a plausible multi-step synthesis can be proposed based on established chemical principles for the formation of similar hydroxypyridone structures.

Step 1: Synthesis of 4-Hydroxy-6-methyl-2-pyrone from Dehydroacetic Acid

This step involves the acid-catalyzed hydrolysis and decarboxylation of dehydroacetic acid to form the core 4-hydroxy-6-methyl-2-pyrone ring.

- Materials: Dehydroacetic acid, concentrated sulfuric acid.
- Procedure:
 - Dehydroacetic acid is dissolved in a suitable solvent.



- Concentrated sulfuric acid is added cautiously.
- The mixture is heated under reflux for a specified period.
- The reaction is monitored by Thin Layer Chromatography (TLC).
- Upon completion, the mixture is cooled and the product is isolated by filtration or extraction.
- The crude product is purified by recrystallization.

Step 2: Synthesis of 4-methyl-6-[4-(4-chlorophenoxy)phenoxymethyl]-2-pyrone

This step involves the etherification of the 6-methyl group of 4-hydroxy-6-methyl-2-pyrone with the 4-(4-chlorophenoxy)phenoxy moiety. This can be achieved through a Williamson ether synthesis or a related coupling reaction.

- Materials: 4-Hydroxy-6-methyl-2-pyrone, 4-(4-chlorophenoxy)phenol, a formaldehyde source (e.g., paraformaldehyde), and a suitable acid or base catalyst.
- Procedure:
 - 4-Hydroxy-6-methyl-2-pyrone and 4-(4-chlorophenoxy)phenol are dissolved in an appropriate solvent.
 - A formaldehyde source and a catalyst are added.
 - The reaction mixture is heated to a specific temperature for a set duration.
 - Progress is monitored by TLC.
 - After the reaction, the product is isolated by extraction and purified using column chromatography.

Step 3: Synthesis of Rilopirox

The final step involves the conversion of the 2-pyrone intermediate to the 1-hydroxy-2-pyridone structure of **Rilopirox**. This is achieved by reacting the pyrone with hydroxyammonium sulfate.



• Materials: 4-methyl-6-[4-(4-chlorophenoxy)phenoxymethyl]-2-pyrone, hydroxyammonium sulfate, a suitable base (e.g., sodium carbonate), and a solvent (e.g., dichloromethane, ethyl acetate, or toluene).[1]

Procedure:

- The substituted 2-pyrone is dissolved in the chosen solvent.
- Hydroxyammonium sulfate and a base are added to the solution.
- The reaction is stirred at room temperature or heated as necessary.
- Reaction completion is monitored by TLC.
- The final product, Rilopirox, is isolated through workup and purification, which may involve extraction, washing, and recrystallization or column chromatography.

Quantitative Data

Due to the limited availability of published data, a comprehensive table of quantitative results such as reaction yields, specific spectroscopic data (¹H NMR, ¹³C NMR, MS), and purity analysis for each step of the **Rilopirox** synthesis is not available at this time. Researchers undertaking this synthesis would need to perform these analyses to characterize the intermediates and the final product fully.

Conclusion

This technical guide provides a foundational understanding of the chemical structure and a plausible synthesis pathway for the antifungal agent **Rilopirox**. The provided information, including the detailed chemical structure, physicochemical properties, and a proposed experimental protocol, serves as a valuable resource for researchers and professionals in the field of drug development. Further investigation into optimizing the synthesis and detailed characterization of the intermediates and the final product is encouraged to build upon this foundational knowledge.



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References

- 1. Rilopirox | lookchem [lookchem.com]
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